A Technical Guide to the Spectroscopic Characterization of N,N,3,5-Tetramethylaniline

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Compound of Interest

Compound Name:	*N,N,3,5-Tetramethylaniline*
CAS No.:	*4913-13-7*
Cat. No.:	*B1211758*

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Introduction: Defining the Molecular Signature

N,N,3,5-Tetramethylaniline (CAS No. 4913-13-7), also known as 5-(Dimethylamino)-m-xylene, is a substituted aromatic amine with significant utility in organic synthesis.[1][2] It serves as a crucial building block, a catalyst for polymerization reactions, and a specialized quenching agent.[3][4] For researchers and drug development professionals, verifying the identity, purity, and structural integrity of such a reagent is paramount. An unambiguous confirmation is not merely a quality control checkpoint; it is the foundation upon which reliable and reproducible downstream applications are built.

This guide provides an in-depth analysis of the core spectroscopic techniques required for the comprehensive characterization of **N,N,3,5-Tetramethylaniline**. As a Senior Application Scientist, the focus here is not just on the data itself, but on the causal logic behind the experimental design and interpretation—transforming raw spectra into a definitive molecular signature. We will explore Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear

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Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C), presenting each as a self-validating system for structural elucidation.

Compound Profile

Before delving into spectral analysis, a baseline of the compound's physical and chemical properties is essential.

Property	Value	Source(s)
CAS Number	4913-13-7	[1][2]
Molecular Formula	$C_{10}H_{15}N$	[2]
Molecular Weight	149.23 g/mol	[2]
Appearance	Clear yellow liquid	[1]
Boiling Point	226-228 °C	[3]
Density	0.913 g/mL at 25 °C	[5]

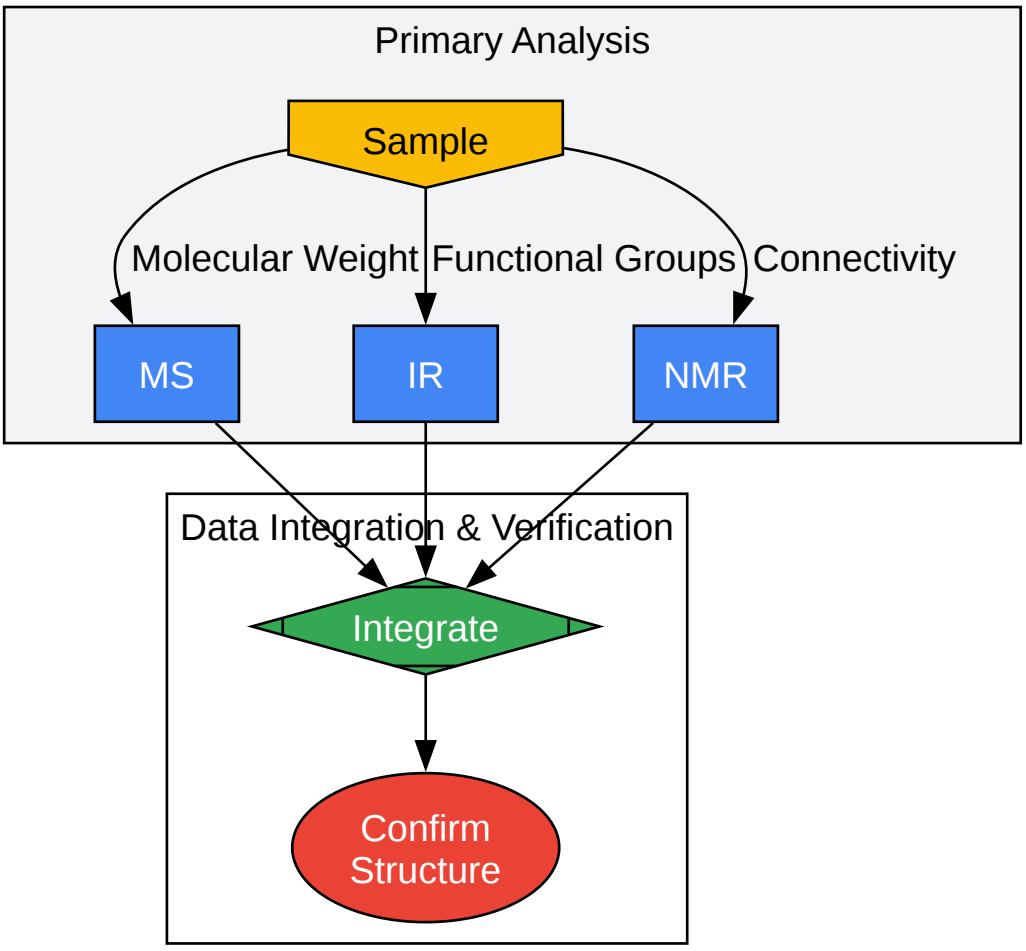
The logical starting point for any characterization is understanding the molecule's structure, which dictates the expected spectroscopic output.

Caption: Molecular structure of **N,N,3,5-Tetramethylaniline**.

The Analytical Workflow: A Multi-Technique Approach

No single technique provides a complete picture. A robust characterization workflow integrates data from multiple spectroscopic methods. This synergistic approach ensures that the limitations of one technique are compensated for by the strengths of another, leading to an irrefutable structural assignment.

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